

Application Note: Comprehensive Analytical Characterization of 2-isopropylisonicotinonitrile

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Compound of Interest

Compound Name: 2-isopropylisonicotinonitrile

CAS No.: 33538-10-2

Cat. No.: B1593742

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Introduction

2-isopropylisonicotinonitrile is a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Its purity and structural integrity are critical to the safety and efficacy of the final products. Therefore, robust and reliable analytical methods are essential for its characterization. This document provides a comprehensive guide to the analytical techniques and detailed protocols for the complete characterization of **2-isopropylisonicotinonitrile**, ensuring its quality and consistency in research, development, and manufacturing settings.

The methodologies outlined herein are designed to provide a multi-faceted analytical approach, combining chromatographic techniques for purity assessment, spectroscopic methods for structural elucidation and identification, and thermal analysis for physicochemical property determination. Each protocol is presented with the underlying scientific principles to empower researchers and drug development professionals to make informed decisions during their analytical workflows. All methods should be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure they are suitable for their intended purpose.

[1][2][3][4]

Chromatographic Analysis for Purity and Related Substances

Chromatographic techniques are fundamental for separating **2-isopropylisonicotinonitrile** from potential impurities, including starting materials, by-products, and degradation products.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is the primary method for determining the purity of **2-isopropylisonicotinonitrile** due to its high resolution and sensitivity for non-volatile organic molecules.[5]

- **Stationary Phase:** A C18 (octadecylsilyl) column is selected for its hydrophobicity, which provides excellent retention and separation of moderately polar aromatic compounds like **2-isopropylisonicotinonitrile**.
- **Mobile Phase:** A mixture of acetonitrile (ACN) and water is a common mobile phase for RP-HPLC.[6] A phosphate buffer is included to maintain a consistent pH, which is crucial for reproducible retention times of the basic pyridine moiety. A gradient elution is employed to ensure the timely elution of both the main compound and any potential impurities with a wide range of polarities.
- **Detection:** UV detection is chosen due to the presence of the chromophoric pyridine ring in the molecule. The detection wavelength is set at the λ_{max} of the compound (e.g., 255 nm) for optimal sensitivity.[7]
- **Sample Preparation:**
 - Accurately weigh approximately 25 mg of **2-isopropylisonicotinonitrile** and transfer to a 50 mL volumetric flask.
 - Dissolve and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water (diluent).
 - Filter the solution through a 0.45 μm syringe filter before injection.
- **HPLC Method Parameters:**

Parameter	Recommended Setting
Column	C18, 4.6 x 150 mm, 5 μ m
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-5 min: 20% B; 5-25 min: 20-80% B; 25-30 min: 80% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μ L
UV Detection	255 nm

- Data Analysis:
 - The purity is calculated using the area percent method. The area of the main peak is divided by the total area of all peaks in the chromatogram.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds. It is particularly useful for identifying and quantifying volatile organic impurities and residual solvents.[8]

- Column: A mid-polarity column, such as one with a (5%-phenyl)-methylpolysiloxane stationary phase, is suitable for separating a range of aromatic and aliphatic compounds.[9]
- Temperature Program: A programmed temperature ramp is used to ensure the separation of compounds with different boiling points.
- Ionization: Electron Ionization (EI) at 70 eV is a standard technique that produces reproducible fragmentation patterns, which are crucial for compound identification through library matching.

- Sample Preparation:
 - Prepare a 1 mg/mL solution of **2-isopropylisonicotinonitrile** in a suitable solvent such as dichloromethane or ethyl acetate.
- GC-MS Method Parameters:

Parameter	Recommended Setting
GC Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Inlet Temperature	250 °C
Injection Mode	Split (e.g., 50:1)
Injection Volume	1 µL
Oven Program	Initial: 60 °C (hold 2 min), Ramp: 10 °C/min to 280 °C (hold 5 min)
MS Transfer Line	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	40-400 amu

- Data Analysis:
 - Identify impurities by comparing their mass spectra with a reference library (e.g., NIST).
 - Quantify impurities using an internal or external standard method.

Spectroscopic Analysis for Structural Elucidation

Spectroscopic techniques are indispensable for the unambiguous identification and structural confirmation of **2-isopropylisonicotinonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy provide detailed information about the molecular structure, including the number and types of protons and carbons, their connectivity, and their chemical environment.^[10]

Assignment	^1H Chemical Shift (ppm)	^{13}C Chemical Shift (ppm)
Isopropyl -CH ₃	~1.3 (doublet)	~23
Isopropyl -CH	~3.2 (septet)	~35
Pyridine C2-H	-	~165
Pyridine C3-H	~7.5 (doublet)	~122
Nitrile -C≡N	-	~118
Pyridine C5-H	~7.8 (doublet)	~125
Pyridine C6-H	~8.7 (singlet)	~150

Note: These are predicted values and may vary depending on the solvent and experimental conditions.

- Sample Preparation:
 - Dissolve 5-10 mg of **2-isopropylisonicotinonitrile** in approximately 0.7 mL of deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6).
 - Add a small amount of tetramethylsilane (TMS) as an internal standard if not already present in the solvent.
- NMR Acquisition Parameters:

Parameter	¹ H NMR	¹³ C NMR
Spectrometer	400 MHz or higher	100 MHz or higher
Solvent	CDCl ₃	CDCl ₃
Temperature	25 °C	25 °C
Pulse Program	Standard single pulse	Proton-decoupled
Number of Scans	16	1024 or more

- Data Analysis:
 - Assign the peaks in the ¹H and ¹³C spectra to the corresponding atoms in the molecule based on their chemical shifts, integration, and splitting patterns.[11][12]
 - 2D NMR experiments like COSY and HSQC can be used for further confirmation of assignments.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in **2-isopropylisonicotinonitrile** by detecting the absorption of infrared radiation at specific wavenumbers corresponding to the vibrational frequencies of the bonds.

Functional Group	Vibration	Expected Wavenumber (cm ⁻¹)	Intensity
C-H (isopropyl)	Stretch	2970-2870	Strong
C≡N (nitrile)	Stretch	2240-2220	Strong
C=C, C=N (pyridine ring)	Stretch	1600-1450	Medium-Strong
C-H (aromatic)	Stretch	3100-3000	Medium

Reference data for similar structures can be found in the literature.[13][14][15][16][17]

- Sample Preparation:
 - For solid samples, the Attenuated Total Reflectance (ATR) technique is recommended for its simplicity and minimal sample preparation. Place a small amount of the powder directly on the ATR crystal.
 - Alternatively, prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk.
- FTIR Acquisition Parameters:

Parameter	Recommended Setting
Technique	ATR or KBr pellet
Spectral Range	4000-400 cm^{-1}
Resolution	4 cm^{-1}
Number of Scans	32

- Data Analysis:
 - Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Thermal Analysis

Thermal analysis techniques provide information about the physical and chemical properties of a substance as a function of temperature.[\[18\]](#)

Differential Scanning Calorimetry (DSC)

DSC is used to determine the melting point and other thermal transitions of **2-isopropylisonicotinonitrile**.[\[19\]](#)

- Sample Preparation:
 - Accurately weigh 2-5 mg of the sample into an aluminum DSC pan.

- Crimp the pan with a lid.
- DSC Method Parameters:

Parameter	Recommended Setting
Temperature Range	25 °C to a temperature above the melting point (e.g., 200 °C)
Heating Rate	10 °C/min
Atmosphere	Nitrogen at a flow rate of 50 mL/min
Reference	Empty, sealed aluminum pan

- Data Analysis:
 - Determine the onset and peak temperatures of the melting endotherm.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature, providing information on its thermal stability and decomposition profile.[\[20\]](#)[\[21\]](#)

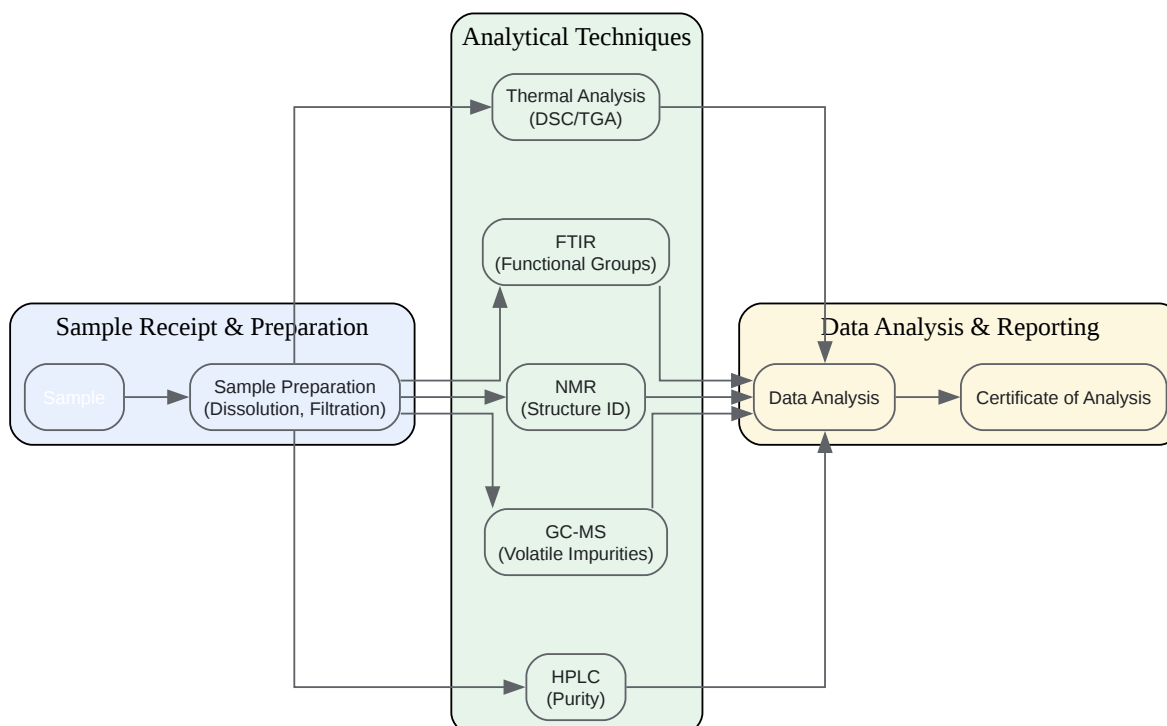
- Sample Preparation:
 - Accurately weigh 5-10 mg of the sample into a ceramic or platinum TGA pan.
- TGA Method Parameters:

Parameter	Recommended Setting
Temperature Range	25 °C to a temperature where complete decomposition occurs (e.g., 600 °C)
Heating Rate	10 °C/min
Atmosphere	Nitrogen at a flow rate of 50 mL/min

- Data Analysis:

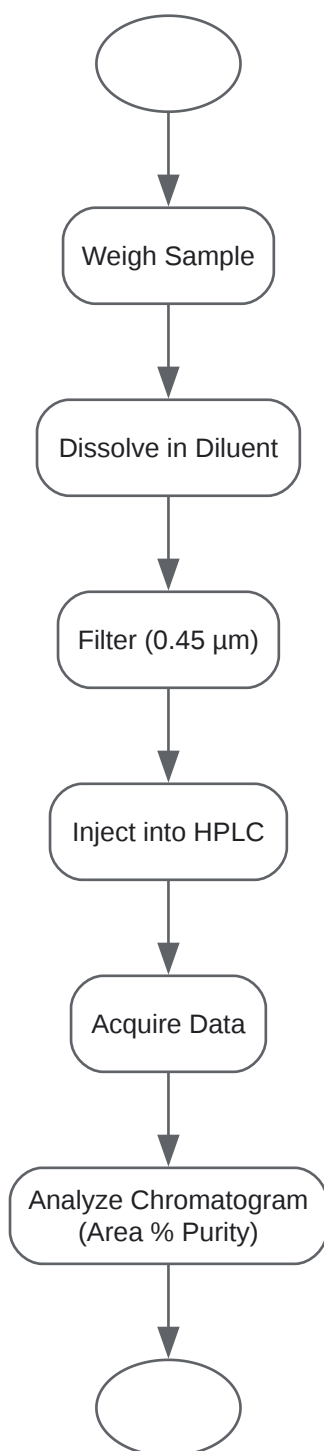
- Determine the onset temperature of decomposition and the percentage of weight loss at different temperatures.

Diagrams



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Caption: Overall analytical workflow for the characterization of **2-isopropylisonicotinonitrile**.



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Caption: Step-by-step workflow for HPLC purity analysis.

References

- Study of structures, energetics, IR spectra and ¹³C and ¹H NMR chemical shifts of the conformations of isopropyl cation by ab initio calculations. ResearchGate. Available at: [\[Link\]](#)
- TGA Analysis in Pharmaceuticals. ResolveMass Laboratories Inc. Available at: [\[Link\]](#)
- FTIR of (a) 2 and (b) isn. spectra of the... ResearchGate. Available at: [\[Link\]](#)
- ICH Harmonised Tripartite Guideline - Validation of Analytical Procedures: Text and Methodology Q2(R1). Available at: [\[Link\]](#)
- HPLC Analysis of Substituted Pyridines on Amaze SC Mixed-Mode Column. HELIX Chromatography. Available at: [\[Link\]](#)
- Identification of Organic Additives in Nitrile Rubber Materials by Pyrolysis-GC-MS. ResearchGate. Available at: [\[Link\]](#)
- HPLC Method for Analysis of Pyridine on Primesep 100 Column. SIELC Technologies. Available at: [\[Link\]](#)
- Thermal Analysis in Pharmaceutical Research, Development, and Quality Control. TA Instruments. Available at: [\[Link\]](#)
- Q 2 (R1) Validation of Analytical Procedures: Text and Methodology. European Medicines Agency (EMA). Available at: [\[Link\]](#)
- ¹³C NMR Spectroscopy. American Chemical Society. Available at: [\[Link\]](#)
- 5 Reasons Why To Use a NETZSCH DSC and TGA for Testing Pharmaceuticals. NETZSCH. Available at: [\[Link\]](#)
- Green chemistry : highly selective biocatalytic hydrolysis of nitrile compounds. Sabinet African Journals. Available at: [\[Link\]](#)
- Q2(R1) Validation of Analytical Procedures: Text and Methodology. FDA. Available at: [\[Link\]](#)
- What is the Difference Between Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). Particle Technology Labs. Available at: [\[Link\]](#)

- Development and Validation of Reverse-phase High-performance Liquid Chromatography Method for Novel Synthetic Pyridine Derivative. ResearchGate. Available at: [\[Link\]](#)
- ^1H - and ^{13}C -NMR for - The Royal Society of Chemistry. Available at: [\[Link\]](#)
- Organic Nitrogen Compounds IV: Nitriles. Spectroscopy Online. Available at: [\[Link\]](#)
- Development and Application of Aromatic [^{13}C , ^1H] SOFAST-HMQC NMR Experiment for Nucleic Acids. PMC - NIH. Available at: [\[Link\]](#)
- Nitriles. Save My Exams. Available at: [\[Link\]](#)
- DSC, TGA-FTIR and FTIR Assisted by Chemometric Factor Analysis and PXRD in Assessing the Incompatibility of the Antiviral Drug Arbidol Hydrochloride with Pharmaceutical Excipients. PMC - NIH. Available at: [\[Link\]](#)
- IR Tables, UCSC. Available at: [\[Link\]](#)
- ICH Guidelines for Analytical Method Validation Explained. AMSbiopharma. Available at: [\[Link\]](#)
- Substituted Dihydropyridine Synthesis by Dearomatization of Pyridines. PMC - NIH. Available at: [\[Link\]](#)
- How Is GC-MS Used In Polymer Analysis? Chemistry For Everyone. YouTube. Available at: [\[Link\]](#)
- Infrared Spectroscopy Absorption Table. Chemistry LibreTexts. Available at: [\[Link\]](#)
- Quality Guidelines. ICH. Available at: [\[Link\]](#)
- Table of Characteristic IR Absorptions. Available at: [\[Link\]](#)
- FTIR peak heights, calculated concentrations, and associated errors... ResearchGate. Available at: [\[Link\]](#)

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Sources

- [1. database.ich.org \[database.ich.org\]](https://database.ich.org)
- [2. ema.europa.eu \[ema.europa.eu\]](https://ema.europa.eu)
- [3. fda.gov \[fda.gov\]](https://fda.gov)
- [4. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma \[amsbiopharma.com\]](#)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. HPLC Method for Analysis of Pyridine on Primesep 100 Column | SIELC Technologies \[sielc.com\]](#)
- [7. helixchrom.com \[helixchrom.com\]](https://helixchrom.com)
- [8. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [9. journals.co.za \[journals.co.za\]](https://journals.co.za)
- [10. rsc.org \[rsc.org\]](https://rsc.org)
- [11. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [12. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [14. spectroscopyonline.com \[spectroscopyonline.com\]](https://spectroscopyonline.com)
- [15. cpb-us-e1.wpmucdn.com \[cpb-us-e1.wpmucdn.com\]](https://cpb-us-e1.wpmucdn.com)
- [16. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [17. uanlch.vscht.cz \[uanlch.vscht.cz\]](https://uanlch.vscht.cz)
- [18. Thermal Analysis in Pharmaceutical Research, Development, and Quality Control - TA Instruments \[tainstruments.com\]](#)
- [19. particletechlabs.com \[particletechlabs.com\]](https://particletechlabs.com)
- [20. resolvemass.ca \[resolvemass.ca\]](https://resolvemass.ca)

- [21. analyzing-testing.netzsch.com \[analyzing-testing.netzsch.com\]](https://analyzing-testing.netzsch.com)
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